A Comparative Guide to the Biological Targets of Pyrazole-Containing Drugs

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Compound of Interest

Compound Name:	*3-(bromomethyl)-1H-pyrazole*
CAS No.:	*102846-12-8*
Cat. No.:	*B176913*

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Abstract

The pyrazole ring, a five-membered aromatic heterocycle, is a cornerstone scaffold in modern medicinal chemistry, recognized for its prevalence in a multitude of clinically significant drugs.[1][2] Its unique physicochemical properties, including the ability to act as both a hydrogen bond donor and acceptor, allow for versatile interactions with a wide array of biological targets.[3] This guide provides a comprehensive literature review and comparative analysis of the key biological targets of pyrazole-containing pharmaceuticals. We will delve into major target classes including enzymes—such as cyclooxygenases, protein kinases, and coagulation factors—and G-protein coupled receptors. Through objective comparisons, supporting experimental data, and detailed methodologies, this document aims to serve as an in-depth technical resource for professionals engaged in drug discovery and development, illuminating the therapeutic versatility of this "privileged scaffold."[4]

The Pyrazole Scaffold: A Foundation for Diverse Pharmacology

The pyrazole nucleus is a π-excessive aromatic system whose utility in drug design is well-established.[1][3] It often serves as a bioisostere for other aromatic systems, like phenyl or imidazole rings, while offering improved physicochemical properties such as solubility and metabolic stability.[3] The N-1 nitrogen is pyrrole-like and can function as a hydrogen bond donor, whereas the N-2 nitrogen is pyridine-like, serving as a hydrogen bond acceptor.[1][3] This dual nature is critical for forming specific, high-affinity interactions within the binding pockets of diverse protein targets, explaining its presence in drugs treating conditions from inflammation and cancer to thrombosis.[5][6]

Key Biological Target Class: Enzymes

Enzymes are the most common target class for pyrazole-containing drugs, with inhibitors developed for several critical enzyme families.

Cyclooxygenase (COX) Isoforms

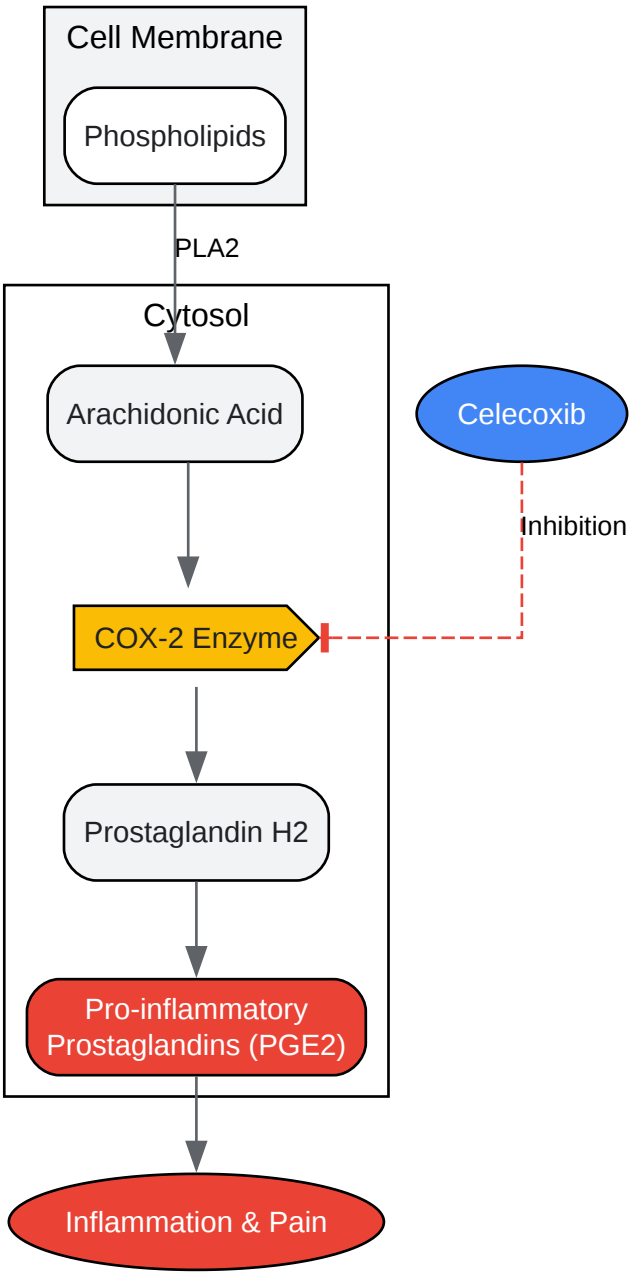
Cyclooxygenases are key enzymes in the inflammatory pathway, converting arachidonic acid into prostaglandins.[7][8] While COX-1 is constitutively expressed and involved in homeostatic functions like protecting the stomach lining, COX-2 is inducible and primarily expressed at sites of inflammation.[8][9]

Celecoxib (Celebrex) is a diaryl-substituted pyrazole that acts as a selective inhibitor of cyclooxygenase-2 (COX-2).[10] This selectivity is its key mechanistic feature, allowing it to exert anti-inflammatory, analgesic, and antipyretic effects while minimizing the gastrointestinal side effects associated with non-selective NSAIDs that also inhibit COX-1.[8][9] The polar sulfonamide side chain of celecoxib binds to a hydrophilic side pocket near the active site of COX-2, a feature not present in COX-1, which accounts for its ~10-20 fold selectivity.[9]

Signaling Pathway: Prostaglandin Synthesis

The diagram below illustrates the inflammatory cascade and the point of intervention for Celecoxib.

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Caption: Celecoxib selectively inhibits the COX-2 enzyme, blocking prostaglandin synthesis.

Table 1: Comparative Performance of Celecoxib

Compound	Target	IC50 (COX-2)	IC50 (COX-1)	Selectivity Index (COX-1/COX-2)

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| Celecoxib | COX-2 | ~0.04 µM | ~15 µM | ~375 |

(Note: IC50 values can vary based on assay conditions. Data synthesized from multiple sources for comparative illustration.)

Protein Kinases

The pyrazole scaffold is a privileged structure in the development of protein kinase inhibitors (PKIs), with numerous approved drugs targeting this enzyme superfamily.[4][11][12] Fused pyrazole systems, such as pyrazolo[3,4-d]pyrimidine and pyrazolo[1,5-a]pyrimidine, are particularly noteworthy as they act as bioisosteres of the adenine ring of ATP, allowing them to bind effectively to the kinase hinge region.[13][14]

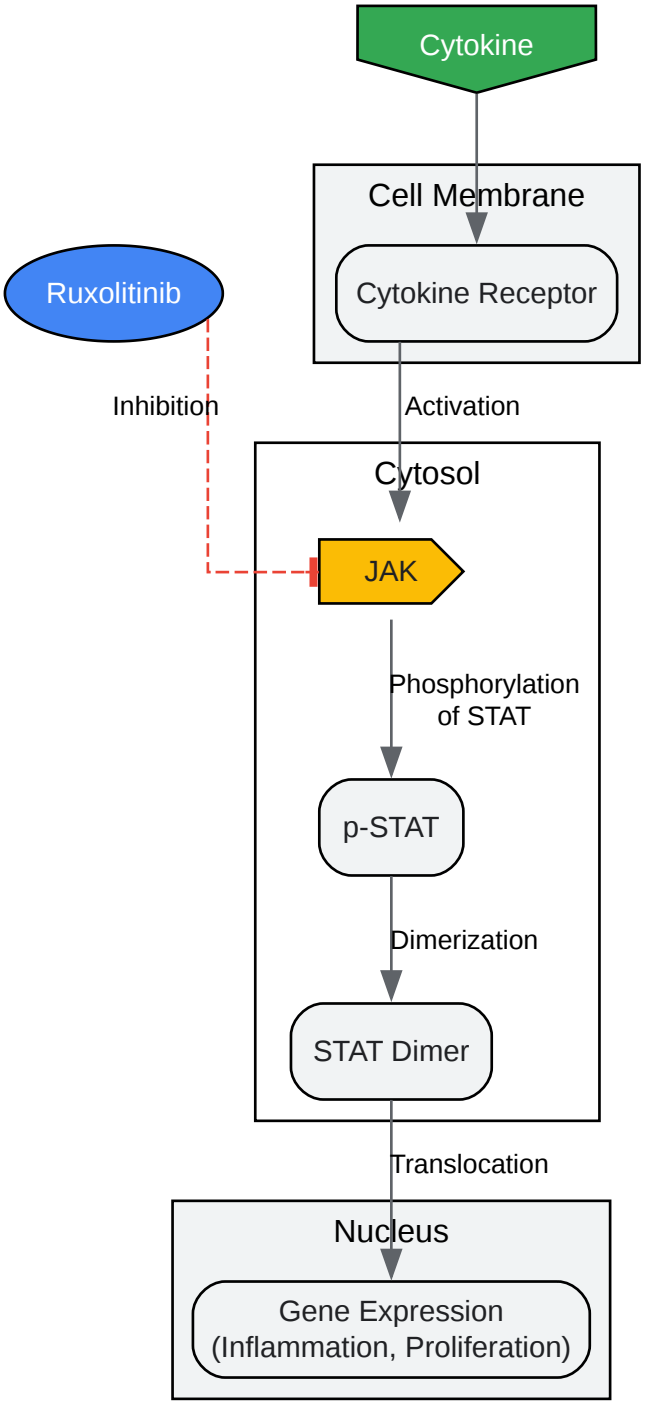
The JAK family of tyrosine kinases (JAK1, JAK2, JAK3, Tyk2) are central to cytokine signaling.[15] Dysregulation of the JAK/STAT pathway is implicated in myeloproliferative neoplasms and autoimmune diseases.[15][16]

Ruxolitinib is a potent inhibitor of both JAK1 and JAK2.[4] Its structure contains a pyrazole ring linked to a pyrrolo[2,3-d]pyrimidine scaffold, which binds to the ATP-binding pocket of the active kinase conformation.[4] Several other pyrazole-based JAK inhibitors have been developed, with efforts focused on achieving greater selectivity for specific JAK isoforms to improve safety profiles.[16][17]

Signaling Pathway: JAK/STAT Signaling

The diagram shows how pyrazole-based inhibitors block the JAK/STAT pathway, a critical process for immune cell function.

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Caption: Ruxolitinib inhibits JAK, preventing STAT phosphorylation and gene expression.

Table 2: Comparative Potency of Pyrazole-Based JAK Inhibitors

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Compound	JAK1 (IC50)	JAK2 (IC50)	JAK3 (IC50)	Therapeutic Use
Ruxolitinib	**~3.3 nM**	**~2.8 nM**	**~428 nM**	**Myelofibrosis, Polycythemia Vera[4]**
Baricitinib	~5.9 nM	~5.7 nM	>400 nM	Rheumatoid Arthritis[4]
Gandotinib	~43 nM	~21 nM	~1000 nM	Myeloproliferative Neoplasms (Clinical Trials)[4]

| Compound 3f* | 3.4 nM | 2.2 nM | 3.5 nM | Preclinical Anticancer Agent[16][18] |

*Compound 3f is a preclinical candidate from a specific study to illustrate ongoing research.[16][18]

CDKs are serine/threonine kinases that regulate the cell cycle, and their aberrant activity is a hallmark of cancer.[19][20] The pyrazolo[3,4-d]pyrimidine and pyrazolo[1,5-a]pyrimidine scaffolds are frequently used to design potent CDK inhibitors.[14][21] These compounds have shown efficacy in inhibiting multiple CDKs, leading to cell cycle arrest and apoptosis in cancer cells.[20][22]

Table 3: Select Pyrazole-Based CDK Inhibitors

Compound	Primary CDK Targets	IC50 Values	Scaffold Type
BS-194 (4k)	**CDK2, CDK1, CDK9**	**3 nM, 30 nM, 90 nM**	**Pyrazolo[1,5-a]pyrimidine[20]**
Compound 15*	CDK2	Ki = 0.005 µM	N,4-di(1H-pyrazol-4-yl)pyrimidin-2-amine[22]

| Compound 9* | CDK2 | 0.96 µM | Pyrazole[23] |

*Represents potent compounds from preclinical studies.[22][23]

Coagulation Factor Xa (FXa)

Factor Xa is a serine protease that plays a pivotal role in the blood coagulation cascade. Inhibiting FXa is a key strategy for preventing and treating thromboembolic disorders.

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Apixaban (Eliquis) is an oral, direct, and highly selective FXa inhibitor.[3] The pyrazole moiety in its structure is critical for binding. The drug's pyrazolo-piperidone core allows a carbonyl group to form hydrogen bonds in the target pocket, while the pyrazole ring itself engages in π-π stacking interactions, contributing to its high affinity (Ki = 0.08 nM) and selectivity.[3][24][25]

Key Biological Target Class: Receptors

Cannabinoid Receptor 1 (CB1)

The endocannabinoid system, particularly the CB1 receptor, is a key regulator of appetite and energy balance.[26][27] CB1 receptors are located in the central nervous system and in peripheral tissues like adipose cells.[27]

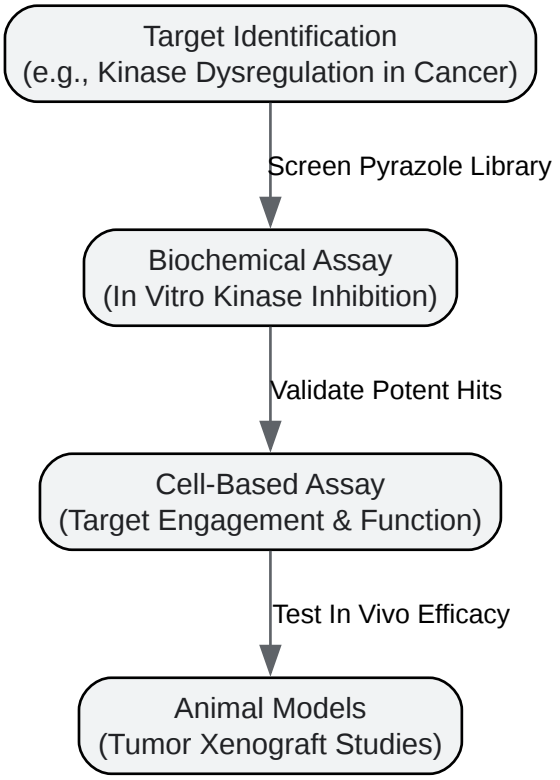
Rimonabant was developed as a selective CB1 receptor antagonist/inverse agonist.[27] By blocking the CB1 receptor, it was designed to decrease appetite and improve metabolic parameters.[26] Although effective for weight loss, Rimonabant was withdrawn from the market due to severe psychiatric side effects, including depression and anxiety, highlighting the complex role of the endocannabinoid system in regulating mood.[27][28]

Experimental Validation of Drug-Target Interactions

To ensure scientific integrity, the interaction between a pyrazole-containing drug and its putative target must be rigorously validated. A multi-step approach combining biochemical and cell-based assays is essential.

Workflow: From Target Identification to In Vivo Validation

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Caption: A typical workflow for validating a pyrazole-based inhibitor.

Protocol 1: In Vitro Kinase Inhibition Assay (Example: JAK2)

This protocol describes a common method to determine the IC50 value of a compound against a purified enzyme.

Causality: This assay directly measures the ability of the compound to interfere with the enzyme's catalytic activity in a controlled, cell-free environment. This is the first critical step to confirm direct target inhibition.

Methodology:

- Reagent Preparation:
  - Prepare a reaction buffer (e.g., 50 mM HEPES, pH 7.5, 10 mM MgCl2, 1 mM EGTA, 2 mM DTT, 0.01% Tween-20).

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- Serially dilute the pyrazole test compound (e.g., Ruxolitinib) in DMSO, followed by a final dilution in reaction buffer.
- Prepare a solution of recombinant human JAK2 enzyme and a peptide substrate (e.g., a biotinylated STAT-derived peptide).
- Prepare an ATP solution at a concentration near its Km for the enzyme (e.g., 10 µM).

- Reaction Incubation:
  - In a 384-well plate, add 5 µL of the diluted test compound.
  - Add 10 µL of the enzyme/substrate mix. Incubate for 10 minutes at room temperature to allow compound binding.
  - Initiate the kinase reaction by adding 10 µL of the ATP solution.
  - Incubate for 60 minutes at room temperature.

- Detection:
  - Stop the reaction by adding 25 µL of a stop/detection buffer containing EDTA (to chelate Mg2+ and stop the enzyme) and a europium-labeled anti-phospho-substrate antibody (e.g., using HTRF technology).
  - Incubate for 60 minutes to allow antibody binding.
  - Read the plate on a suitable plate reader.

- Data Analysis:
  - Calculate the percent inhibition for each compound concentration relative to DMSO (0% inhibition) and no-enzyme (100% inhibition) controls.
  - Plot percent inhibition versus log[compound concentration] and fit the data to a four-parameter logistic equation to determine the IC50 value.

Protocol 2: Western Blot for Cellular Target Engagement (Example: JAK/STAT Pathway)

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This protocol validates that the drug inhibits its target within a living cell, leading to a downstream functional consequence.

Causality: Measuring the phosphorylation status of a direct downstream substrate (like STAT) provides evidence of "target engagement." A decrease in phosphorylation upon drug treatment confirms the drug is active in the complex cellular milieu and is inhibiting the intended pathway.

Methodology:

- Cell Culture and Treatment:
    - Culture a relevant cell line (e.g., HEL cells, which have a constitutively active JAK2 mutation) in appropriate media.[16]
    - Treat cells with varying concentrations of the pyrazole-based JAK inhibitor (or DMSO as a vehicle control) for a specified time (e.g., 2 hours).
- Protein Extraction:
    - Wash the cells with ice-cold PBS.
    - Lyse the cells in RIPA buffer supplemented with protease and phosphatase inhibitors.
    - Clarify the lysates by centrifugation at 14,000 x g for 15 minutes at 4°C.
    - Determine the protein concentration of the supernatant using a BCA assay.
- SDS-PAGE and Western Blotting:
    - Denature 20-30 µg of protein from each sample by boiling in Laemmli sample buffer.
    - Separate the proteins by size on an 8-10% SDS-polyacrylamide gel.
    - Transfer the separated proteins to a PVDF membrane.
    - Block the membrane with 5% non-fat milk or BSA in TBST for 1 hour.
- Antibody Incubation and Detection:

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- Incubate the membrane overnight at 4°C with a primary antibody specific for phosphorylated STAT3 (p-STAT3).
- Wash the membrane three times with TBST.
- Incubate with a horseradish peroxidase (HRP)-conjugated secondary antibody for 1 hour at room temperature.
- Wash the membrane again and apply an enhanced chemiluminescence (ECL) substrate.
- Visualize the protein bands using a chemiluminescence imaging system.

- Data Analysis:
  - Strip the membrane and re-probe with an antibody for total STAT3 and a loading control (e.g., GAPDH or β-actin) to ensure equal protein loading.
  - Quantify the band intensities. A dose-dependent decrease in the ratio of p-STAT3 to total STAT3 indicates effective target engagement by the inhibitor.

Conclusion and Future Prospects

The pyrazole scaffold is a remarkably versatile and privileged structure in medicinal chemistry, forming the core of drugs that target a wide range of proteins, including enzymes and receptors critical to human disease.[4][5] From the selective COX-2 inhibition of Celecoxib to the potent kinase modulation by Ruxolitinib and the FXa blockade by Apixaban, pyrazole-containing molecules have made a profound impact on modern medicine. The continued exploration of novel pyrazole derivatives and fused heterocyclic systems, such as pyrazolo[1,5-a]pyrimidines and pyrazolo[3,4-d]pyrimidines, promises to yield next-generation therapeutics with enhanced potency and selectivity.[13][29] Future research will likely focus on developing inhibitors for novel targets and overcoming resistance mechanisms to existing therapies, ensuring the pyrazole ring remains a vital component in the drug discovery pipeline.

References

- Celecoxib - StatPearls - NCBI Bookshelf. [Link]
- Celebrex (Celecoxib) Pharmacology - News-Medical.Net. [Link]

© 2026 BenchChem. All rights reserved.

- Celecoxib - Wikipedia. [Link]
- The Importance of the Pyrazole Scaffold in the Design of Protein Kinases Inhibitors as Targeted Anticancer Therapies - MDPI. [Link]
- Discovery of 3-Amino-1H-pyrazole-Based Kinase Inhibitors to Illuminate the Understudied PCTAIRE Family - MDPI. [Link]
- Discovery of pyrazole-based analogs as CDK2 inhibitors with apoptotic-inducing activity: design, synthesis and molecular dynamics study - RSC Publishing. [Link]
- Pyrazole-based factor Xa inhibitors containing N-arylpiperidinyl P4 residues - PubMed. [Link]
- Evaluation of Substituted Pyrazole-Based Kinase Inhibitors in One Decade (2011-2020): Current Status and Future Prospects - PubMed. [Link]
- Design, Synthesis, and Antitumor Evaluation of 4-Amino-(1H)-pyrazole Derivatives as JAKs Inhibitors - PMC - NIH. [Link]
- Advances in Pyrazole Based Scaffold as Cyclin-dependent Kinase 2 Inhibitors for the Treatment of Cancer - PubMed. [Link]
- Celecoxib Pathway, Pharmacodynamics - ClinPGx. [Link]
- Recent Advances in Pyrazole-based Protein Kinase Inhibitors as Emerging Therapeutic Targets - Eco-Vector Journals Portal. [Link]
- Recent Advances in Pyrazole-based Protein Kinase Inhibitors as Emerging Therapeutic Targets - PubMed. [Link]
- What is the mechanism of Celecoxib? - Patsnap Synapse. [Link]
- Design, Synthesis, and Antitumor Evaluation of 4-Amino-(1H)-pyrazole Derivatives as JAKs Inhibitors | ACS Medicinal Chemistry Letters - ACS Publications. [Link]
- The evolution of the pyrazole-based FXa inhibitors: the discovery of apixaban. [Link]
- Discovery of N,4-Di(1H-pyrazol-4-yl)pyrimidin-2-amine-Derived CDK2 Inhibitors as Potential Anticancer Agents: Design, Synthesis, and Evaluation - PMC - NIH. [Link]

© 2026 BenchChem. All rights reserved.

- Pyrazole-containing pharmaceuticals: target, pharmacological activity, and their SAR studies. [Link]
- Pyrazolo[3,4-d]pyrimidine scaffold: A review on synthetic approaches and EGFR and VEGFR inhibitory activities - PubMed. [Link]
- Rimonabant: an antagonist drug of the endocannabinoid system for the treatment of obesity. [Link]
- Discovery of C-5 Pyrazole-Substituted Pyrrolopyridine Derivatives as Potent and Selective Inhibitors for Janus Kinase 1 | Journal of Medicinal Chemistry - ACS Publications. [Link]
- Discovery of (4-Pyrazolyl)-2-aminopyrimidines as Potent and Selective Inhibitors of Cyclin-Dependent Kinase 2 | Journal of Medicinal Chemistry - ACS Publications. [Link]
- Pyrazinyl-Substituted Aminoazoles as Covalent Inhibitors of Thrombin: Synthesis, Structure, and Anticoagulant Properties | ACS Pharmacology & Translational Science - ACS Publications. [Link]
- Pyrazolo[1,5-a]pyrimidine as a Prominent Framework for Tropomyosin Receptor Kinase (Trk) Inhibitors—Synthetic Strategies and SAR Insights - MDPI. [Link]
- Rimonabant: endocannabinoid inhibition for the metabolic syndrome - PubMed. [Link]
- A novel pyrazolo[1,5-a]pyrimidine is a potent inhibitor of cyclin-dependent protein kinases 1, 2, and 9, which demonstrates antitumor effects in human tumor xenografts following oral administration - PubMed. [Link]
- Discovery and SAR of novel pyrazolo[1,5-a]pyrimidines as inhibitors of CDK9 - PubMed. [Link]
- Examples of pyrazolo[1,5-a]pyrimidine drugs (I–V) and biologically... - ResearchGate. [Link]
- What is the mechanism of Rimonabant? - Patsnap Synapse. [Link]
- Discovery of pyrazolo[3,4-d]pyrimidine and pyrazolo[4,3-e][4][7][10]triazolo[1,5-c]pyrimidine derivatives as novel CDK2 inhibitors: synthesis, biological and molecular

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modeling investigations - PMC - NIH. [Link]

- Boron-Containing Pyrazole Compounds as JAK Inhibitors for Treating Inflammation, Autoimmune Diseases, and Cancer - ACS Publications. [Link]
- Rimonabant: An antagonist drug of the endocannabinoid system for the treatment of obesity. [Link]
- Pyrazolo[3,4-d]pyrimidine based scaffold derivatives targeting kinases as anticancer agents. [Link]
- Pyrazolo[1,5- a]pyrimidine as a Prominent Framework for Tropomyosin Receptor Kinase (Trk) Inhibitors-Synthetic Strategies and SAR Insights - PubMed. [Link]
- Nonpeptide Factor Xa Inhibitors: DPC423, a Highly Potent and Orally Bioavailable Pyrazole Antithrombotic Agent | Request PDF - ResearchGate. [Link]
- CB(1) receptor antagonism: biological basis for metabolic effects - PubMed. [Link]
- Novel pyrazolo[3,4-d]pyrimidine derivatives: design, synthesis, anticancer evaluation, VEGFR-2 inhibition, and antiangiogenic activity - RSC Publishing. [Link]
- Development of Novel Class of Phenylpyrazolo[3,4-d]pyrimidine-Based Analogs with Potent Anticancer Activity and Multitarget Enzyme Inhibition Supported by Docking Studies - MDPI. [Link]
- Pyrazole-Containing Pharmaceuticals: Target, Pharmacological Activity, and Their SAR Studies | Request PDF - ResearchGate. [Link]
- Inside the Mechanism of Action of Three Pyrazole Derivatives in Human Platelets and Endothelial Cells - PMC - PubMed Central. [Link]
- Pyrazole-containing pharmaceuticals: target, pharmacological activity, and their SAR studies - RSC Publishing. [Link]
- Pyrazoline Containing Compounds as Therapeutic Targets for Neurodegenerative Disorders | ACS Omega - ACS Publications. [Link]
- Current status of pyrazole and its biological activities - PMC - PubMed Central. [Link]

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- Journal of Chemical Health Risks “Review on Biological Activities of Pyrazole Derivatives”. [Link]
- Synthesis and Pharmacological Activities of Pyrazole Derivatives: A Review - OUCI. [Link]

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Sources

- 1. benchchem.com [benchchem.com]
- 2. jchr.org [jchr.org]
- 3. Pyrazole-containing pharmaceuticals: target, pharmacological activity, and their SAR studies - PMC [pmc.ncbi.nlm.nih.gov]
- 4. mdpi.com [mdpi.com]
- 5. Pyrazole-containing pharmaceuticals: target, pharmacological activity, and their SAR studies - RSC Medicinal Chemistry (RSC Publishing) [pubs.rsc.org]
- 6. Synthesis and Pharmacological Activities of Pyrazole Derivatives: A Review [ouci.dntb.gov.ua]
- 7. news-medical.net [news-medical.net]
- 8. What is the mechanism of Celecoxib? [synapse.patsnap.com]
- 9. Celecoxib - Wikipedia [en.wikipedia.org]
- 10. Celecoxib - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 11. Evaluation of Substituted Pyrazole-Based Kinase Inhibitors in One Decade (2011-2020): Current Status and Future Prospects - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. Recent Advances in Pyrazole-based Protein Kinase Inhibitors as Emerging Therapeutic Targets - Cetin - Combinatorial Chemistry & High Throughput Screening [journals.eco-vector.com]
- 13. Pyrazolo[3,4-d]pyrimidine scaffold: A review on synthetic approaches and EGFR and VEGFR inhibitory activities - PubMed [pubmed.ncbi.nlm.nih.gov]

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- 14. Discovery of pyrazolo[3,4-d]pyrimidine and pyrazolo[4,3-e][1,2,4]triazolo[1,5-c]pyrimidine derivatives as novel CDK2 inhibitors: synthesis, biological and molecular modeling investigations - PMC [pmc.ncbi.nlm.nih.gov]
- 15. pubs.acs.org [pubs.acs.org]
- 16. Design, Synthesis, and Antitumor Evaluation of 4-Amino-(1H)-pyrazole Derivatives as JAKs Inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
- 17. pubs.acs.org [pubs.acs.org]
- 18. pubs.acs.org [pubs.acs.org]
- 19. Advances in Pyrazole Based Scaffold as Cyclin-dependent Kinase 2 Inhibitors for the Treatment of Cancer - PubMed [pubmed.ncbi.nlm.nih.gov]
- 20. A novel pyrazolo[1,5-a]pyrimidine is a potent inhibitor of cyclin-dependent protein kinases 1, 2, and 9, which demonstrates antitumor effects in human tumor xenografts following oral administration - PubMed [pubmed.ncbi.nlm.nih.gov]
- 21. Discovery and SAR of novel pyrazolo[1,5-a]pyrimidines as inhibitors of CDK9 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 22. Discovery of N,4-Di(1H-pyrazol-4-yl)pyrimidin-2-amine-Derived CDK2 Inhibitors as Potential Anticancer Agents: Design, Synthesis, and Evaluation - PMC [pmc.ncbi.nlm.nih.gov]
- 23. Discovery of pyrazole-based analogs as CDK2 inhibitors with apoptotic-inducing activity: design, synthesis and molecular dynamics study - RSC Advances (RSC Publishing) [pubs.rsc.org]
- 24. researchgate.net [researchgate.net]
- 25. researchgate.net [researchgate.net]
- 26. Rimonabant: endocannabinoid inhibition for the metabolic syndrome - PubMed [pubmed.ncbi.nlm.nih.gov]
- 27. What is the mechanism of Rimonabant? [synapse.patsnap.com]
- 28. Rimonabant: an antagonist drug of the endocannabinoid system for the treatment of obesity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 29. mdpi.com [mdpi.com]

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